Application Note: Scalable Synthesis of 5-(Oxolan-2-yl)pyridin-2-amine

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Compound of Interest

Compound Name:	*5-(Oxolan-2-yl)pyridin-2-amine*
Cat. No.:	*B8780768*

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Executive Summary

The target compound, **5-(oxolan-2-yl)pyridin-2-amine** (also known as 5-(tetrahydrofuran-2-yl)pyridin-2-amine), represents a critical scaffold in medicinal chemistry, particularly for kinase inhibitors where the oxolane ring functions as a hydrogen-bond acceptor and solubility enhancer.

This guide outlines a robust, two-step Suzuki-Miyaura / Hydrogenation sequence designed for multi-gram to kilogram scale-up. Unlike direct radical alkylation methods (Minisci type), which suffer from poor regioselectivity and low yields on scale, this route utilizes commercially available, high-purity precursors to ensure process reliability.

Core Advantages of this Route:

- Regiocontrol: The C-C bond formation is strictly defined by the boronic acid/halide partners.
- Safety: Avoids high-energy peroxides typical of radical routes.
- Purification: Intermediates are crystalline or easily separable, minimizing chromatographic burden.

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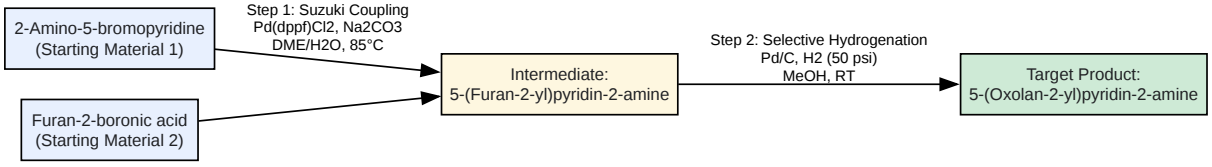
Retrosynthetic Analysis & Strategy

The synthesis is disconnected at the C5–C2' bond between the pyridine and the oxolane ring. The oxolane is installed as a furan precursor, which is subsequently reduced. This avoids the difficulties of coupling a saturated, sp3-hybridized oxolane directly.

Reaction Pathway Diagram



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Caption: Two-step modular synthesis strategy utilizing a Suzuki cross-coupling followed by a heterogeneous catalytic hydrogenation.

Detailed Experimental Protocols

Step 1: Suzuki-Miyaura Coupling

Objective: Synthesis of 5-(furan-2-yl)pyridin-2-amine. Rationale: The use of Pd(dppf)Cl2 is recommended over Pd(PPh3)4 for scale-up due to its superior stability against air oxidation and lower catalyst loading requirements.

Materials & Stoichiometry

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Reagent	Equiv.[1][2][3]	Role
2-Amino-5-bromopyridine	1.0	Limiting Reagent
Furan-2-boronic acid	1.2	Coupling Partner
Pd(dppf)Cl2·CH2Cl2	0.03	Catalyst (3 mol%)
Sodium Carbonate (Na2CO3)	2.5	Base
1,2-Dimethoxyethane (DME)	10 vol	Solvent
Water	3 vol	Co-solvent

Procedure

- Inerting: Charge a jacketed reactor with 2-Amino-5-bromopyridine, Furan-2-boronic acid, and Na2CO3. Purge the vessel with Nitrogen (N2) for 15 minutes (3 vacuum/refill cycles).
- Solvation: Add degassed DME and Water. Agitate to form a slurry.
- Catalyst Addition: Add Pd(dppf)Cl2·CH2Cl2 under a positive N2 stream.
- Reaction: Heat the mixture to 85°C (internal temperature). A reflux condenser is required.
- Monitoring: Monitor by HPLC after 4 hours. The reaction is complete when the bromide starting material is <1.0%.
- Workup:
  - Cool to 20°C.
  - Filter through a Celite pad to remove Palladium black. Rinse the cake with EtOAc.
  - Concentrate the filtrate to remove DME.
  - Dilute residue with EtOAc and wash with Water (2x) and Brine (1x).
  - Dry organic layer over MgSO4, filter, and concentrate.
- Purification: Recrystallize from Ethanol/Heptane if purity is <95%.

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- Target Yield: 85-92%
- Appearance: Tan to light brown solid.

Step 2: Selective Hydrogenation

Objective: Reduction of the furan ring to the oxolane ring without reducing the pyridine. Critical Control Point: Furan rings reduce more easily than pyridines, but the 2-amino group activates the pyridine ring, increasing the risk of over-reduction to piperidine. Pressure control is vital.

Materials & Stoichiometry

Reagent	Loading	Role
5-(Furan-2-yl)pyridin-2-amine	1.0 equiv	Precursor
10% Pd/C (50% wet)	10 wt%	Catalyst
Methanol	15 vol	Solvent
Hydrogen (H2)	50 psi (3.5 bar)	Reductant

Procedure

- Loading: In a high-pressure autoclave (e.g., Parr reactor), charge the Step 1 Intermediate and Methanol.
- Catalyst Charge: Add the Pd/C catalyst carefully (pyrophoric risk: keep wet).
- Purge: Seal reactor. Purge with N2 (3x) followed by H2 (3x).
- Reaction: Pressurize to 50 psi (3.5 bar) with H2. Agitate vigorously at Room Temperature (20-25°C).
  - Note: Do not heat. Heating significantly increases the risk of pyridine reduction.
- Monitoring: Check H2 uptake. Monitor by HPLC/LC-MS every 2 hours. Look for the +4 mass shift (M+4). Stop immediately upon disappearance of starting material to prevent over-reduction.
- Workup:

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- Vent H2 and purge with N2.
- Filter the reaction mixture through a 0.45 µm membrane or tight Celite bed to remove Pd/C. Warning: Spent catalyst is flammable. Keep wet with water during disposal.
- Concentrate the filtrate to dryness.

- Final Purification: The product is typically an oil or low-melting solid. If necessary, convert to the HCl salt for crystallization (EtOAc/EtOH) to achieve >99% purity.

Process Safety & Engineering Logic

Safety Workflow Diagram

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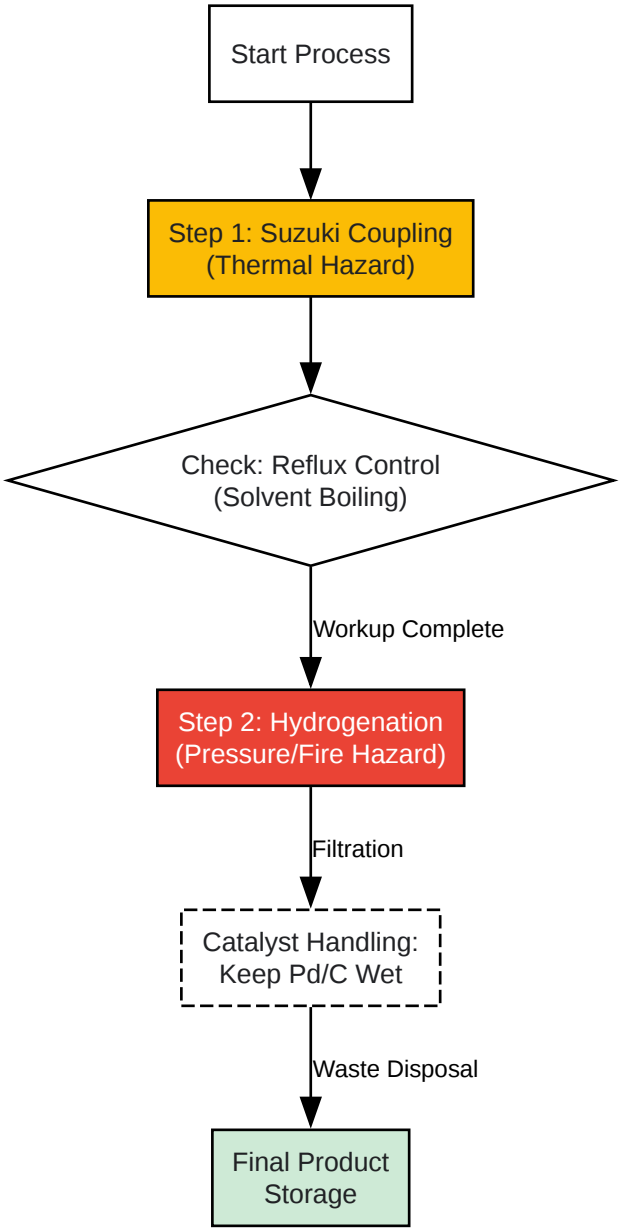

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Caption: Critical safety control points focusing on thermal management and pyrophoric catalyst handling.

Key Engineering Controls

- Palladium Scavenging: For pharmaceutical applications, residual Pd must be <10 ppm. Use a scavenger resin (e.g., SiliaMetS® Thiol) during the final workup of Step 1 if distillation/crystallization is insufficient.

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- H2 Management: Ensure the hydrogenation reactor is grounded to prevent static discharge. Use a mass flow controller for H2 to detect leaks or unexpected uptake rates.
- Solvent Swap: Methanol is Class 2 (ICH guidelines). Ensure thorough drying or swap to Ethanol for the final step if the product is for clinical use.

Analytical Specifications

To ensure the protocol is self-validating, the following criteria must be met at each stage.

Parameter	Method	Specification (Acceptance Criteria)
Step 1 Identity	1H NMR (DMSO-d6)	Furan protons: δ 6.6 (dd), 7.0 (d), 7.7 (d). Pyridine protons intact.
Step 1 Purity	HPLC (254 nm)	>98.0% Area
Step 2 Identity	1H NMR (DMSO-d6)	Disappearance of furan peaks. Appearance of multiplet at δ 1.6-2.3 (THF ring).
Step 2 Selectivity	LC-MS	Mass: [M+H]+ = 179.1. No [M+H]+ = 183.1 (Piperidine byproduct).
Residual Pd	ICP-MS	< 20 ppm (Intermediate), < 10 ppm (Final)

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Disclaimer: This protocol is intended for use by qualified scientific personnel. Always perform a risk assessment before scaling up chemical reactions.

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